

Application Notes and Protocols: Surface Modification of Gold Nanoparticles with Poly(propylene sulfide)

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Compound of Interest

Compound Name: Propylene sulfide

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These application notes provide a comprehensive overview and detailed protocols for the surface modification of gold nanoparticles (AuNPs) with poly(**propylene sulfide**) (PPS). This functionalization process is of significant interest for various biomedical applications, including drug delivery, diagnostics, and sensing, owing to the unique properties of both AuNPs and PPS.

Introduction

Gold nanoparticles are widely utilized in biomedical research due to their tunable optical properties, biocompatibility, and ease of surface functionalization.^{[1][2][3][4]} Poly(**propylene sulfide**) is a polymer that exhibits a strong affinity for gold surfaces, enabling the formation of stable nanoparticle-polymer conjugates.^[5] Furthermore, the sulfide bonds in the PPS backbone can be sensitive to oxidative or reductive stimuli, making these materials promising for controlled drug release applications in specific microenvironments, such as those found in tumors.^{[6][7]}

This document outlines the synthesis of thiol-terminated poly(**propylene sulfide**), the preparation of gold nanoparticles, and the subsequent surface modification process. It also details characterization techniques and potential applications, with a focus on drug delivery.

Data Presentation

Table 1: Physicochemical Properties of Bare and Polymer-Coated Gold Nanoparticles

| Parameter | Bare AuNPs | PPS-Coated AuNPs | PEG-Coated AuNPs (for comparison) | Reference |
|---|------------|------------------|-----------------------------------|-----------|
| Core Diameter (nm) | 10 - 100 | 10 - 100 | 15 | [8][9] |
| Hydrodynamic Diameter (nm) | 15 - 110 | 25 - 150 | 30 - 48 | [8] |
| Zeta Potential (mV) | -30 to -50 | -10 to -20 | -5 to -15 | [10] |
| Surface Plasmon Resonance (λ _{max} , nm) | 520 - 580 | 525 - 585 | 522 - 530 | [9][11] |
| Grafting Density (chains/nm ²) | N/A | Varies | 0.31 - 3.93 | [8] |

Note: Data for PPS-coated AuNPs are generalized based on typical polymer coatings. Specific values will depend on the molecular weight of the PPS and the size of the AuNPs.

Experimental Protocols

Protocol 1: Synthesis of Thiol-Terminated Poly(propylene sulfide) via RAFT Polymerization

This protocol describes the synthesis of poly(**propylene sulfide**) with a terminal thiol group, which is crucial for grafting onto the gold nanoparticle surface. Reversible Addition-Fragmentation chain-Transfer (RAFT) polymerization is a suitable method for controlling the molecular weight and achieving narrow polydispersity.

Materials:

- **Propylene sulfide** (monomer)
- AIBN (initiator)
- RAFT agent (e.g., 4-cyano-4-(phenylcarbonothioylthio)pentanoic acid)
- Dioxane (solvent)
- Hydrazine or a primary amine (for aminolysis to yield thiol)
- Hydrochloric acid (HCl)
- Dialysis tubing (MWCO appropriate for the polymer)
- Nitrogen or Argon gas

Procedure:

- In a Schlenk flask, dissolve the RAFT agent and AIBN in dioxane.
- De-gas the solution by three freeze-pump-thaw cycles.
- Under an inert atmosphere, add the **propylene sulfide** monomer to the flask.
- Place the flask in a preheated oil bath at the desired temperature (e.g., 70°C) and stir for the specified reaction time to achieve the target molecular weight.
- Terminate the polymerization by cooling the flask in an ice bath and exposing it to air.
- Precipitate the polymer by adding the reaction mixture to a large excess of a non-solvent (e.g., cold methanol).
- Collect the polymer by filtration or centrifugation and dry it under vacuum.
- To cleave the RAFT end-group and generate the thiol, dissolve the polymer in a suitable solvent (e.g., THF) and add an excess of a nucleophilic agent like hydrazine or a primary amine. Stir overnight at room temperature.
- Acidify the solution with dilute HCl to protonate the resulting thiol.

- Purify the thiol-terminated PPS by dialysis against deionized water, followed by lyophilization.

Protocol 2: Synthesis of Gold Nanoparticles (Turkevich Method)

This protocol describes a common method for synthesizing citrate-stabilized gold nanoparticles.

Materials:

- Gold(III) chloride trihydrate ($\text{HAuCl}_4 \cdot 3\text{H}_2\text{O}$)
- Trisodium citrate dihydrate
- Deionized water

Procedure:

- In a clean flask, bring a solution of HAuCl_4 in deionized water to a rolling boil with vigorous stirring.
- To the boiling solution, rapidly add a solution of trisodium citrate.
- The solution color will change from pale yellow to colorless, then to gray, and finally to a deep red or burgundy, indicating the formation of AuNPs.
- Continue boiling and stirring for an additional 15-30 minutes to ensure the reaction is complete.
- Allow the solution to cool to room temperature. The resulting colloidal gold solution can be stored at 4°C.

Protocol 3: Surface Modification of Gold Nanoparticles with Thiol-Terminated PPS ("Grafting-to" Method)

This protocol details the process of attaching the synthesized thiol-terminated PPS to the surface of the gold nanoparticles.

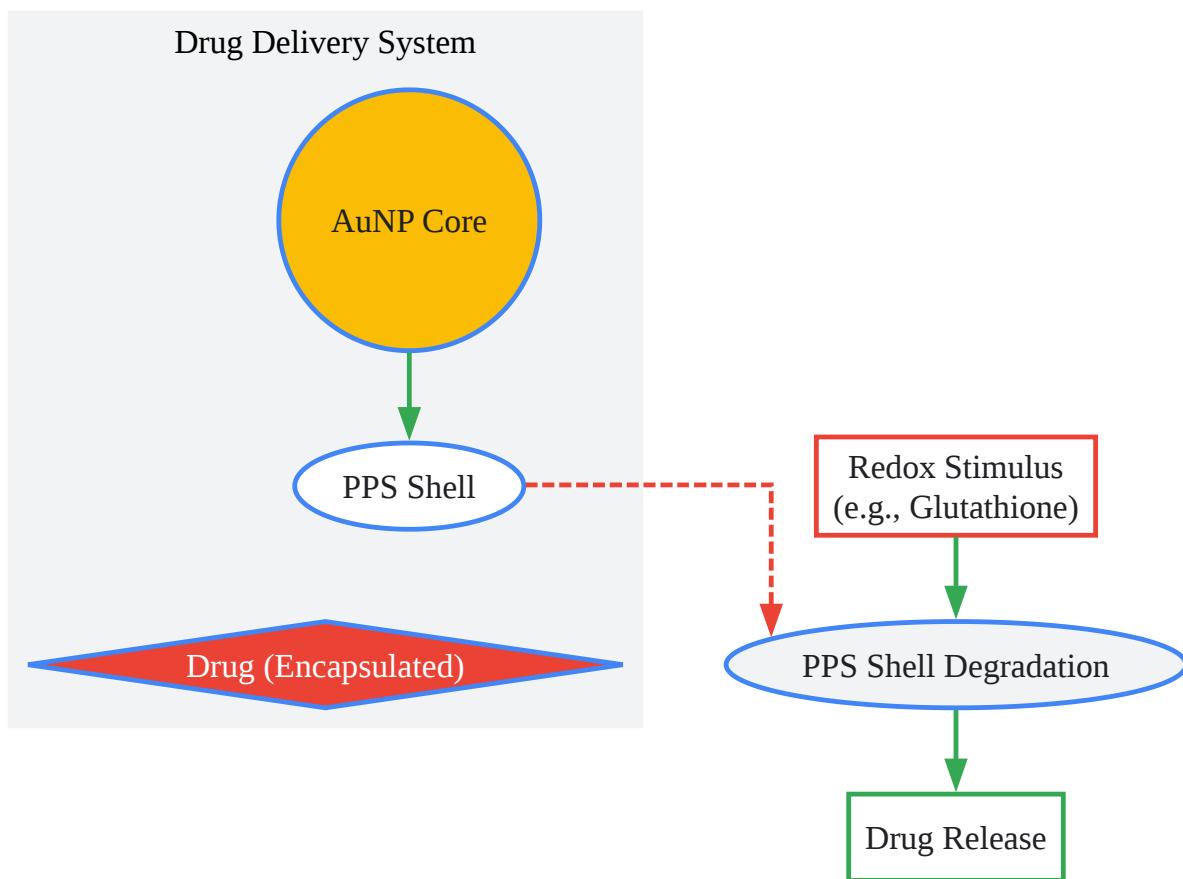
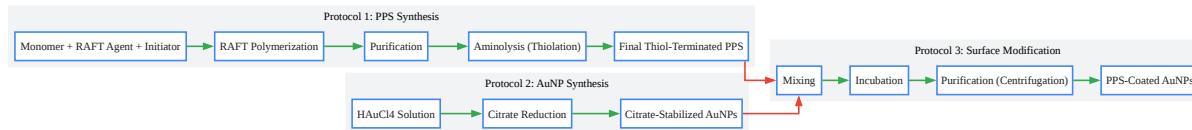
Materials:

- Citrate-stabilized gold nanoparticle solution (from Protocol 2)
- Thiol-terminated poly(**propylene sulfide**) (from Protocol 1)
- Phosphate buffered saline (PBS)

Procedure:

- To the citrate-stabilized gold nanoparticle solution, add a solution of thiol-terminated PPS in a suitable solvent (e.g., water or a water-miscible organic solvent). The amount of polymer added will influence the final grafting density.
- Stir the mixture gently at room temperature for 24-48 hours. The thiol groups on the polymer will displace the citrate ions on the gold surface, forming a stable Au-S bond.
- To remove the excess, unbound polymer and displaced citrate, centrifuge the solution. The speed and duration of centrifugation will depend on the size of the nanoparticles.
- Carefully remove the supernatant and resuspend the nanoparticle pellet in a fresh buffer, such as PBS.
- Repeat the centrifugation and resuspension steps at least three times to ensure the removal of all impurities.
- The final PPS-coated gold nanoparticles can be stored in a suitable buffer at 4°C.

Mandatory Visualizations



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